

# molecular formula and weight of Aluminum triphosphate dihydrate

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## Compound of Interest

Compound Name: Aluminum triphosphate dihydrate

Cat. No.: B579274

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## In-depth Technical Guide: Aluminum Triphosphate Dihydrate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties, synthesis, and potential biological interactions of **aluminum triphosphate dihydrate**. The information is tailored for professionals in research and drug development, with a focus on structured data presentation and visualization of key processes.

## Core Molecular and Physical Properties

**Aluminum triphosphate dihydrate** is an inorganic compound with the molecular formula  $\text{AlH}_6\text{O}_{12}\text{P}_3$ .<sup>[1][2]</sup> Key quantitative data for this compound are summarized in the table below for ease of reference.

Property	Value	Source
Molecular Formula	$\text{AlH}_6\text{O}_{12}\text{P}_3$	[1][2]
Molecular Weight	317.94 g/mol	[2][3]
IUPAC Name	aluminum; [[hydroxy(oxido)phosphoryl]oxy -oxidophosphoryl] hydrogen phosphate;dihydrate	[1]
Synonyms	Aluminum dihydrogen triphosphate dihydrate, $\text{AlH}_2\text{P}_3\text{O}_{10} \cdot 2\text{H}_2\text{O}$	[4]

## Synthesis of Aluminum Triphosphate Dihydrate

The synthesis of **aluminum triphosphate dihydrate** typically involves the reaction of an aluminum source with phosphoric acid. While various specific methods exist, a general and common approach is the reaction of alumina ( $\text{Al}_2\text{O}_3$ ) or aluminum hydroxide ( $\text{Al}(\text{OH})_3$ ) with phosphoric acid ( $\text{H}_3\text{PO}_4$ ).

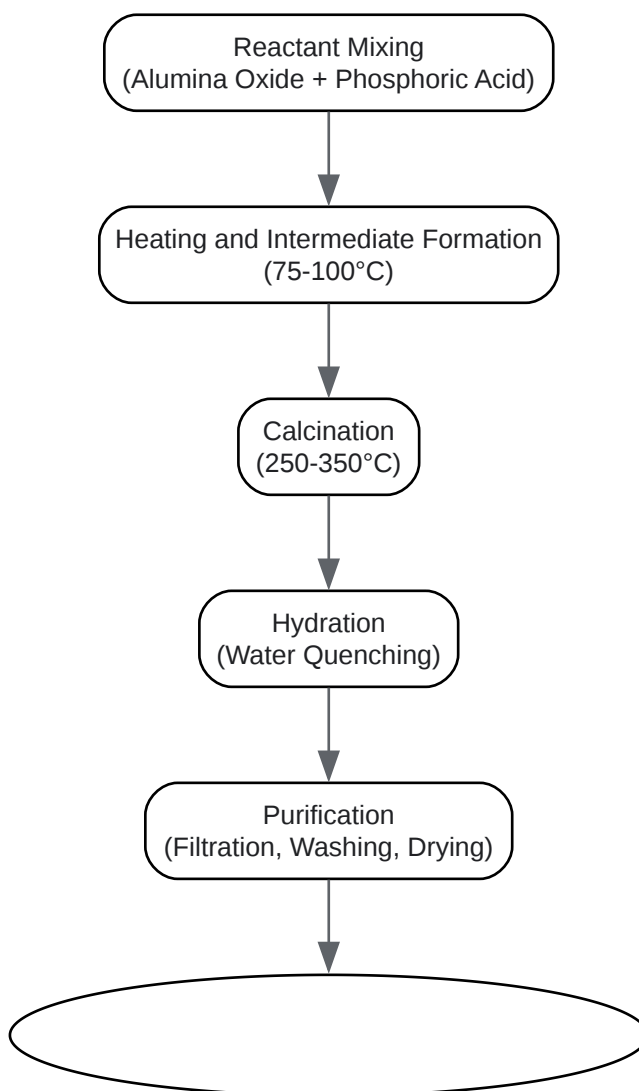
A generalized experimental protocol is as follows:

- **Reactant Mixing:** Alumina oxide and phosphoric acid are mixed, often in a specific molar ratio (e.g., a  $\text{P}_2\text{O}_5$  to  $\text{Al}_2\text{O}_3$  ratio of 3:1), until a viscous suspension is formed.[4]
- **Intermediate Formation:** The mixture is heated to facilitate the reaction and formation of an intermediate, such as an acid aluminum phosphate. This step can be performed at temperatures ranging from 75 to 100°C for a duration of 0.5 to 3 hours.[5]
- **Calcination:** The intermediate product is then calcined at a higher temperature, typically between 250 and 350°C for 1 to 4 hours, to produce anhydrous aluminum dihydrogen tripolyphosphate.[5]
- **Hydration:** The anhydrous product is subsequently hydrated to yield **aluminum triphosphate dihydrate**. This can be achieved through a water-quenching process where

the anhydrous material is introduced to water or a dilute phosphoric acid solution at a controlled temperature (250-350°C).[5]

- Purification: The final product is then filtered, washed, and dried to obtain pure **aluminum triphosphate dihydrate**. [5]

The following diagram illustrates the general workflow for the synthesis of **aluminum triphosphate dihydrate**.



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A generalized workflow for the synthesis of **aluminum triphosphate dihydrate**.

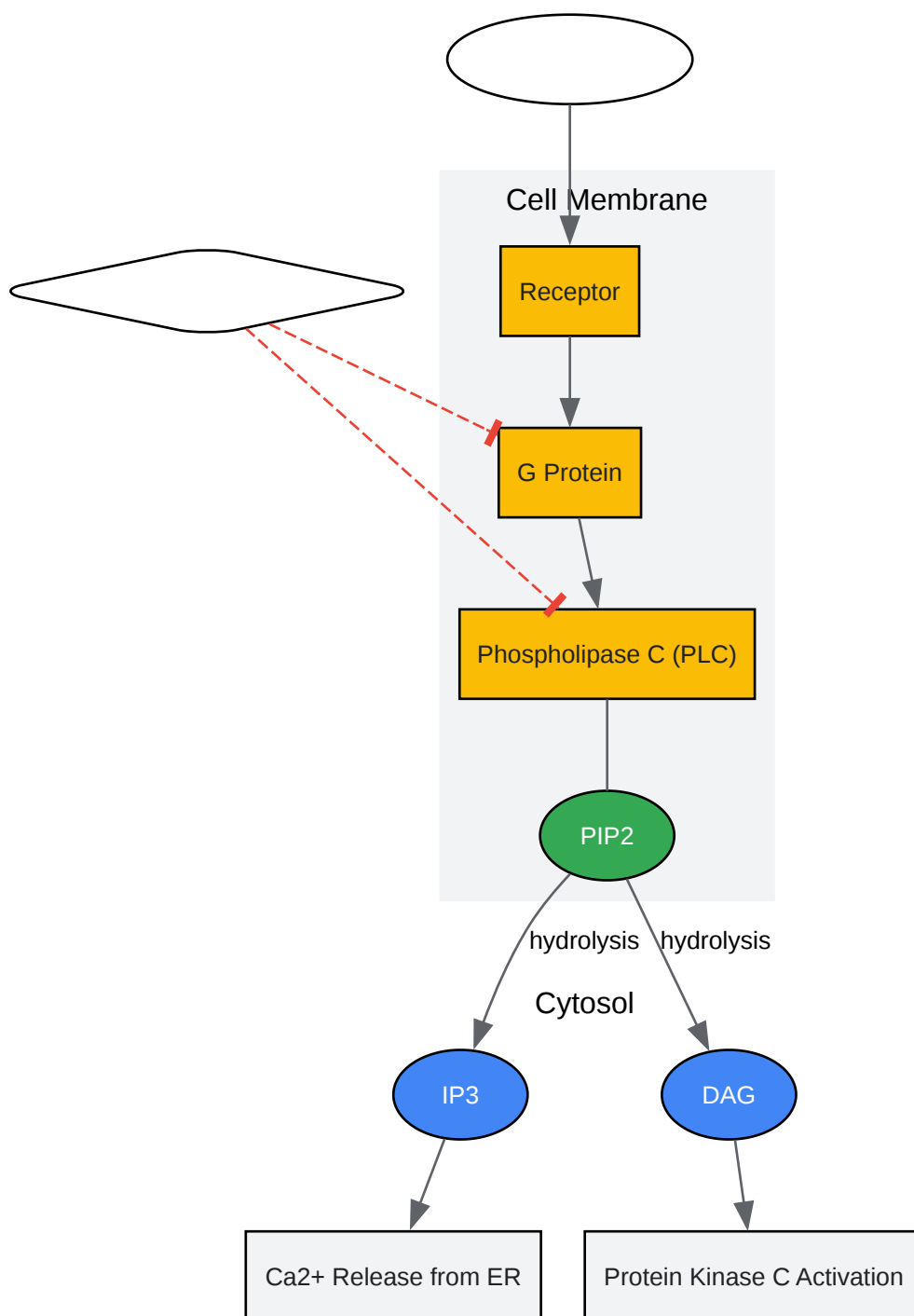
## Interaction with Signaling Pathways: The Phosphoinositide Pathway

While specific studies on the direct interaction of **aluminum triphosphate dihydrate** with signaling pathways are limited, extensive research has been conducted on the effects of aluminum ions on cellular signaling. A primary target of aluminum is the phosphoinositide signaling pathway, which is crucial for various cellular processes, including cell growth, differentiation, and apoptosis.

Aluminum ions have been shown to inhibit the activity of phospholipase C (PLC), a key enzyme in this pathway.[6][7][8] PLC is responsible for the hydrolysis of phosphatidylinositol 4,5-bisphosphate (PIP<sub>2</sub>) into two second messengers: inositol 1,4,5-trisphosphate (IP<sub>3</sub>) and diacylglycerol (DAG). By inhibiting PLC, aluminum can disrupt the downstream signaling cascade that is dependent on these second messengers.

The proposed mechanism of inhibition involves aluminum ions acting on G proteins that regulate PLC activity and potentially on the PLC enzyme itself.[6][7] This disruption leads to a decreased production of IP<sub>3</sub>, which in turn can affect intracellular calcium homeostasis.

The diagram below illustrates the phosphoinositide signaling pathway and highlights the points of inhibition by aluminum ions.



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The phosphoinositide signaling pathway with points of inhibition by aluminum ions.

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